

Technical Guide: Safety and Handling of 4-Bromomethyl-1,2-dihydroquinoline-2-one

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Compound of Interest

Compound Name:	4-Bromomethyl-1,2-dihydroquinoline-2-one
Cat. No.:	B052548

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This technical guide provides comprehensive safety and handling information for **4-Bromomethyl-1,2-dihydroquinoline-2-one**, a key intermediate in pharmaceutical synthesis. The following sections detail the hazardous properties, personal protective equipment, emergency procedures, and experimental protocols related to this compound.

Compound Identification and Properties

Property	Value
Chemical Name	4-Bromomethyl-1,2-dihydroquinoline-2-one
Synonyms	4-(Bromomethyl)-2(1H)-quinolinone, 4-(Bromomethyl)quinolin-2(1H)-one
CAS Number	4876-10-2
Molecular Formula	C ₁₀ H ₈ BrNO
Molecular Weight	238.08 g/mol [1]
Appearance	Off-white to light yellow or light reddish-yellow solid [1] [2]
Melting Point	252-258 °C

Hazard Identification and Classification

4-Bromomethyl-1,2-dihydroquinoline-2-one is classified as a hazardous substance. The following table summarizes its GHS classification.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation, Category 1B	H314: Causes severe skin burns and eye damage	Danger	corrosion
Serious Eye Damage/Irritation, Category 1	H318: Causes serious eye damage	Danger	corrosion

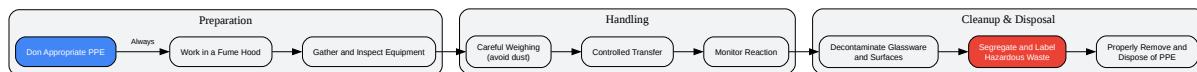
Note: Some sources may also include H315 (Causes skin irritation) and H319 (Causes serious eye irritation) as additional hazards.

Primary Hazards:

- Corrosive: Causes severe burns to the skin and eyes upon contact.
- Irritant: Irritating to the respiratory system.
- Lachrymator: Can cause tearing of the eyes.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling this compound. The following diagram illustrates the essential safety workflow.



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Figure 1: Laboratory Safety Workflow for Handling **4-Bromomethyl-1,2-dihydroquinoline-2-one**.

Personal Protective Equipment (PPE)

The following table outlines the required PPE for handling **4-Bromomethyl-1,2-dihydroquinoline-2-one**.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles and face shield	Chemical splash goggles are mandatory. A face shield should be worn when handling larger quantities or when there is a significant risk of splashing.
Skin	Chemical-resistant gloves and lab coat	Nitrile or neoprene gloves are recommended. Ensure gloves are inspected before use and changed frequently. A flame-retardant lab coat should be worn and buttoned completely.
Respiratory	NIOSH-approved respirator	Required if working outside of a fume hood or if dust generation is likely.

Engineering Controls

- Fume Hood: All work with **4-Bromomethyl-1,2-dihydroquinoline-2-one** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Eyewash Station and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Situation	Procedure
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contact environmental health and safety personnel.

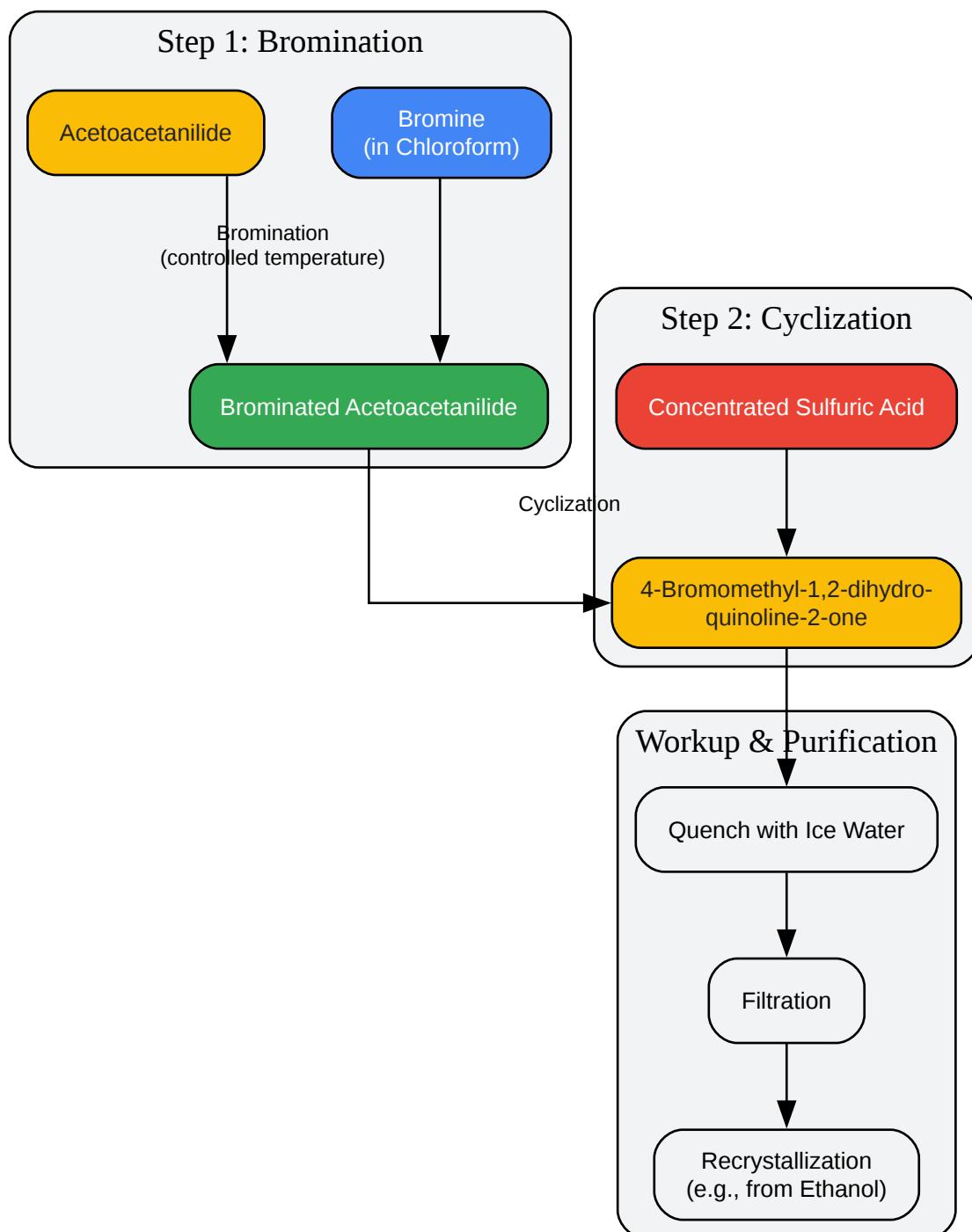
Experimental Protocols

4-Bromomethyl-1,2-dihydroquinoline-2-one is a crucial intermediate in the synthesis of the gastroprotective agent Rebamipide. The following sections provide detailed methodologies for

its synthesis.

Synthesis of 4-Bromomethyl-1,2-dihydroquinoline-2-one

The synthesis of **4-Bromomethyl-1,2-dihydroquinoline-2-one** is typically a two-step process starting from acetoacetanilide.



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